

An In-depth Technical Guide to Pentamethyldisiloxane (CAS No. 1438-82-0)

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Compound of Interest

Compound Name: Pentamethyldisiloxane

Cat. No.: B044630

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Pentamethyldisiloxane, with the CAS registry number 1438-82-0, is a linear organosilicon compound belonging to the siloxane family. It is characterized by a silicon-oxygen backbone with five methyl groups attached to the silicon atoms, and a reactive silicon-hydride (Si-H) bond. This unique structure imparts a combination of desirable properties, including low surface tension, low viscosity, high thermal stability, and chemical inertness, making it a valuable intermediate and functional ingredient in a wide array of applications.

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, purification, reactivity, and applications of **pentamethyldisiloxane**, with a particular focus on its relevance to research, scientific studies, and the development of pharmaceutical products.

Physicochemical Properties

Pentamethyldisiloxane is a colorless, transparent liquid with a low viscosity.^[1] A summary of its key quantitative properties is presented in the tables below.

Table 1: General and Physical Properties

Property	Value	Reference(s)
CAS Number	1438-82-0	
Molecular Formula	C ₅ H ₁₆ OSi ₂	[2]
Molecular Weight	148.35 g/mol	[2]
Appearance	Colorless, transparent liquid	[3]
Density	0.760 g/mL at 20 °C	[2]
Boiling Point	86 °C	[2]
Melting Point	< 0 °C	[4]
Flash Point	-19 °C (-2.2 °F) - closed cup	[5]
Refractive Index	n _{20/D} 1.373	[5]
Viscosity	Low (estimated to be similar to Hexamethyldisiloxane at 0.65 cSt at 25 °C)	[1]

Table 2: Solubility and Stability

Property	Description	Reference(s)
Water Solubility	Not miscible or difficult to mix in water.	[2]
Solubility in Organic Solvents	Good compatibility with various organic solvents.	[6]
Thermal Stability	Good thermal stability, maintaining performance at high temperatures without easy decomposition.	[6]
Chemical Inertness	High inertness towards most chemical substances and less prone to chemical reactions.	[6]
Hydrolytic Sensitivity	Reacts with aqueous base.	[7]

Spectral Data

Spectral analysis is crucial for the identification and characterization of **pentamethyldisiloxane**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: The proton NMR spectrum provides information about the hydrogen atoms in the molecule. The spectrum would show signals corresponding to the methyl protons and the proton attached to the silicon atom (Si-H).
 - ^{13}C NMR: The carbon-13 NMR spectrum reveals the different carbon environments within the methyl groups.[8]
 - ^{29}Si NMR: The silicon-29 NMR spectrum is particularly useful for characterizing organosilicon compounds, showing distinct signals for the two different silicon atoms in the **pentamethyldisiloxane** molecule.[8]
- Infrared (IR) Spectroscopy: The IR spectrum would exhibit characteristic absorption bands for Si-O-Si stretching, Si-CH₃ bonds, and the prominent Si-H stretching vibration.
- Mass Spectrometry (MS): Mass spectrometry, often coupled with Gas Chromatography (GC-MS), is used to determine the molecular weight and fragmentation pattern of the molecule, confirming its structure.[9]

Synthesis and Purification

Synthesis

Pentamethyldisiloxane can be synthesized through several routes, with the co-hydrolysis of chlorosilanes being a common industrial method. For laboratory-scale synthesis, the reaction of a Grignard reagent with a hydrogen-containing siloxane is also a viable option.

This protocol is a representative method for the synthesis of **pentamethyldisiloxane**.

Objective: To synthesize **pentamethyldisiloxane** by the controlled co-hydrolysis of trimethylchlorosilane and dimethylchlorosilane.

Materials:

- Trimethylchlorosilane ($(\text{CH}_3)_3\text{SiCl}$)
- Dimethylchlorosilane ($(\text{CH}_3)_2\text{HSiCl}$)
- Deionized water
- Anhydrous sodium carbonate (Na_2CO_3)
- Anhydrous diethyl ether or other suitable aprotic solvent
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Equipment:

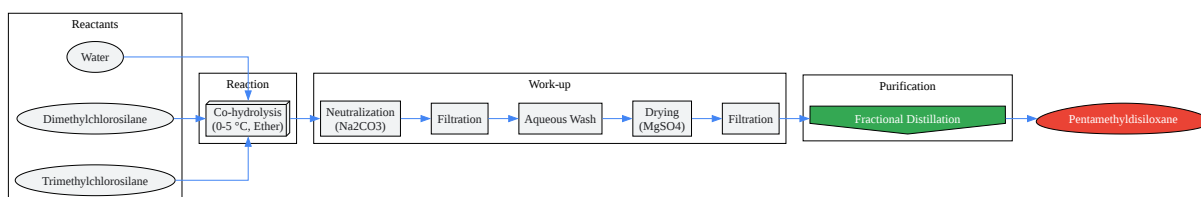
- Three-necked round-bottom flask
- Dropping funnel
- Reflux condenser
- Magnetic stirrer with hotplate
- Ice bath
- Separatory funnel
- Distillation apparatus

Procedure:

- Set up the three-necked flask with a dropping funnel, reflux condenser, and a magnetic stirrer. Ensure all glassware is dry.
- In the flask, prepare a mixture of trimethylchlorosilane and dimethylchlorosilane in the desired molar ratio in an anhydrous solvent like diethyl ether.
- Cool the flask in an ice bath to 0-5 °C.

- Slowly add deionized water dropwise from the dropping funnel to the stirred chlorosilane mixture. The reaction is exothermic and will produce hydrochloric acid (HCl) gas, so proper ventilation is essential.
- After the addition of water is complete, allow the mixture to stir at room temperature for 1-2 hours to ensure the reaction goes to completion.
- Neutralize the generated HCl by slowly adding anhydrous sodium carbonate until effervescence ceases.
- Filter the mixture to remove the sodium chloride and excess sodium carbonate.
- Transfer the filtrate to a separatory funnel and wash with deionized water to remove any remaining salts.
- Separate the organic layer and dry it over an anhydrous drying agent like magnesium sulfate or sodium sulfate.
- Filter off the drying agent.
- The crude **pentamethyldisiloxane** can be purified by fractional distillation.

Workflow for Synthesis of **Pentamethyldisiloxane**



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A flowchart illustrating the synthesis of **Pentamethyldisiloxane**.

Purification

Fractional distillation is the primary method for purifying **pentamethyldisiloxane** due to its liquid nature and relatively low boiling point.[10] For siloxane fluids containing non-volatile impurities or high-boiling components, steam distillation can also be an effective purification technique.[5]

Objective: To purify crude **pentamethyldisiloxane** to a high degree of purity.

Materials:

- Crude **pentamethyldisiloxane**

Equipment:

- Distillation flask
- Fractionating column (e.g., Vigreux or packed column)
- Condenser
- Receiving flask
- Heating mantle or oil bath
- Thermometer
- Boiling chips

Procedure:

- Set up the fractional distillation apparatus. Ensure all joints are properly sealed.
- Add the crude **pentamethyldisiloxane** and a few boiling chips to the distillation flask.

- Slowly heat the distillation flask.
- Monitor the temperature at the top of the fractionating column.
- Discard the initial fraction (forerun) which may contain more volatile impurities.
- Collect the fraction that distills at a constant temperature corresponding to the boiling point of **pentamethyldisiloxane** (86 °C at atmospheric pressure).
- Stop the distillation before the flask runs dry to avoid the concentration of higher-boiling impurities.
- The collected fraction should be pure **pentamethyldisiloxane**. Purity can be confirmed by GC-MS analysis.

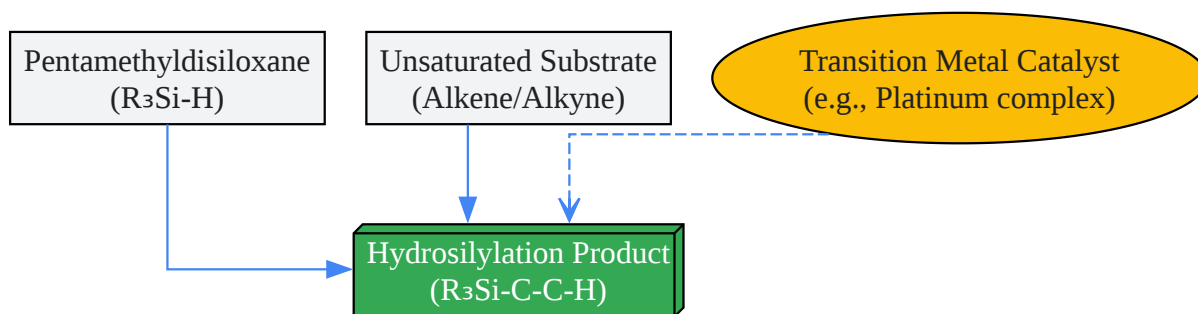
Reactivity

The key reactive site in **pentamethyldisiloxane** is the silicon-hydride (Si-H) bond. This bond is susceptible to a variety of chemical transformations, making **pentamethyldisiloxane** a versatile reagent in organic and organometallic synthesis.

Hydrosilylation

The most significant reaction of **pentamethyldisiloxane** is hydrosilylation, which involves the addition of the Si-H bond across an unsaturated bond, such as an alkene or alkyne.^[11] This reaction is typically catalyzed by transition metal complexes, most commonly platinum-based catalysts.^[11] Hydrosilylation is a powerful tool for forming carbon-silicon bonds and is widely used in the synthesis of functionalized silanes and for cross-linking silicone polymers.

General Hydrosilylation Reaction Pathway



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A diagram of the general hydrosilylation reaction.

This protocol is based on a literature procedure and demonstrates a key application of **pentamethyldisiloxane** in organic synthesis.^[12]

Objective: To perform a palladium-catalyzed cyclization and hydrosilylation of a functionalized diene using **pentamethyldisiloxane**.

Materials:

- Functionalized diene (e.g., dimethyl diallylmalonate)
- **Pentamethyldisiloxane**
- Palladium catalyst system (e.g., a 1:1 mixture of (N-N)Pd(Me)Cl and NaBAR₄)
- Anhydrous 1,2-dichloroethane (DCE)
- Hexane
- Ethyl acetate (EtOAc)
- Silica gel

Equipment:

- Schlenk flask or other reaction vessel suitable for inert atmosphere techniques

- Magnetic stirrer
- Syringes for transfer of reagents
- Rotary evaporator
- Chromatography column

Procedure:

- In a Schlenk flask under an inert atmosphere (e.g., nitrogen or argon), dissolve the palladium catalyst system in anhydrous DCE.
- Cool the solution to 0 °C in an ice bath.
- Sequentially add the diene and **pentamethyldisiloxane** to the catalyst solution with stirring.
- Monitor the reaction by a suitable technique (e.g., TLC or GC) until the diene is consumed.
- Once the reaction is complete, remove the solvent under reduced pressure using a rotary evaporator.
- Extract the residue with a mixture of hexane and ethyl acetate.
- Filter the extract through a plug of silica gel to remove the catalyst.
- The filtrate contains the silylated carbocycle product, which can be further purified by column chromatography if necessary.

Applications in Research and Drug Development

The unique properties of **pentamethyldisiloxane** make it a valuable material in various stages of research and development, including in the pharmaceutical industry.

Synthetic Chemistry

As demonstrated, **pentamethyldisiloxane** is a key reagent in hydrosilylation reactions, enabling the synthesis of complex organic molecules and functionalized silicon-containing

compounds.^[12] Its use as a source of the trimethylsilyl functional group is also of importance in organic synthesis.

Drug Delivery and Formulation

Low molecular weight siloxanes, like **pentamethyldisiloxane**, are part of the broader class of silicones (polydimethylsiloxanes) that are used as excipients in pharmaceutical formulations.^[13] Their properties of low surface tension, hydrophobicity, and biocompatibility are highly advantageous.

- **Topical and Transdermal Drug Delivery:** Silicones can act as carriers in topical sprays, creams, and gels, providing a smooth, non-greasy feel and aiding in the spreading of the formulation on the skin.^[14] They can form a semi-occlusive film that can enhance the penetration of active pharmaceutical ingredients (APIs).^[15]

This is a generalized protocol for the formulation of a simple film-forming system for topical drug delivery, illustrating the role of a low-viscosity siloxane.

Objective: To formulate a film-forming solution for topical application containing a model API, a film-forming polymer, and a siloxane as a volatile carrier and spreading agent.

Materials:

- Active Pharmaceutical Ingredient (API)
- Film-forming polymer (e.g., a cellulose derivative or an acrylate copolymer)
- **Pentamethyldisiloxane** (as a volatile carrier)
- A suitable co-solvent for the API and polymer (e.g., ethanol, isopropanol)
- Plasticizer (optional, to improve film flexibility)

Equipment:

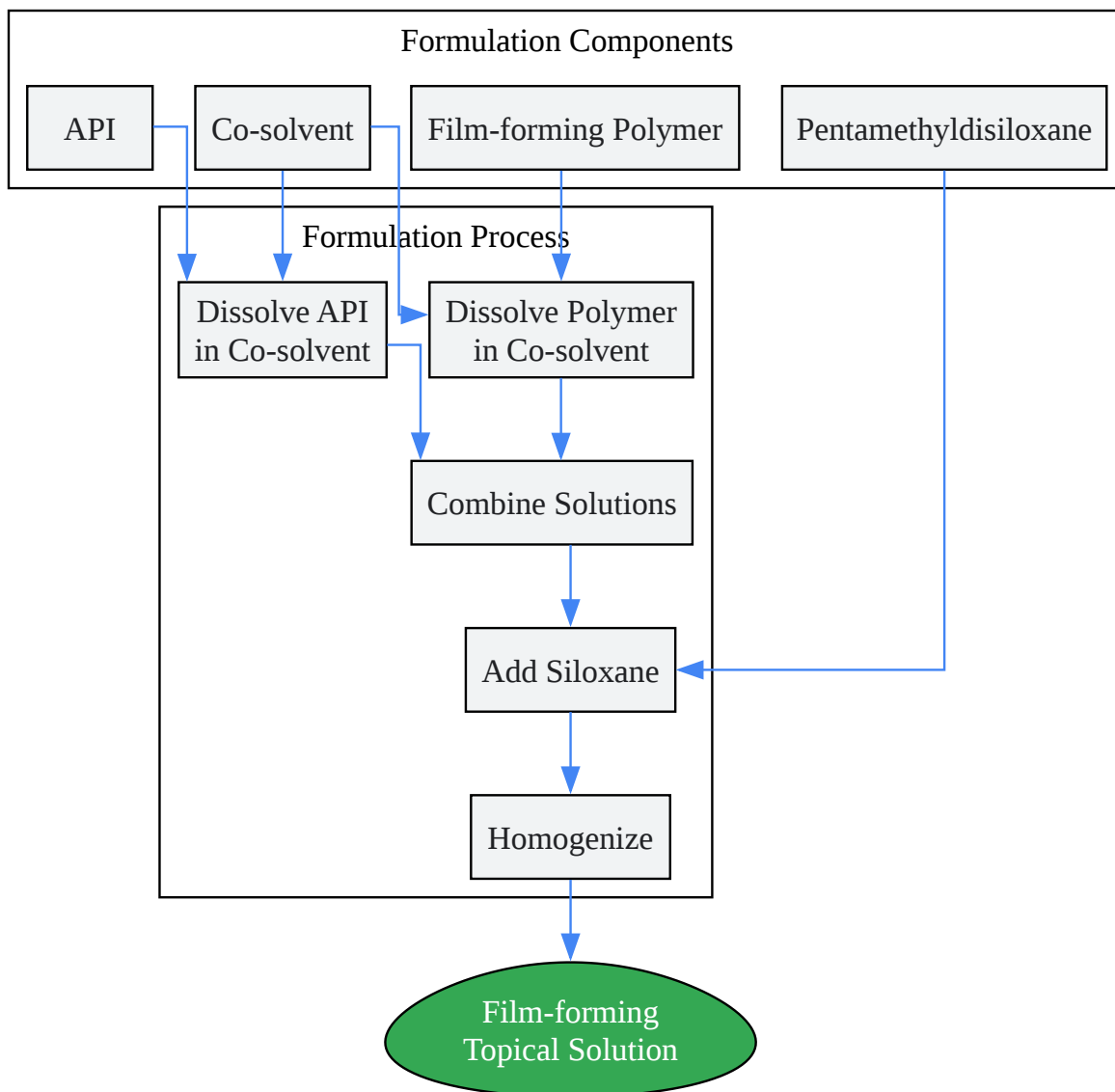
- Beakers
- Magnetic stirrer

- Glass vials for storage

Procedure:

- In a beaker, dissolve the film-forming polymer in the co-solvent with stirring.
- In a separate beaker, dissolve the API in the co-solvent.
- Once both are fully dissolved, combine the two solutions.
- If using, add the plasticizer to the mixture.
- Slowly add the **pentamethyldisiloxane** to the mixture while stirring. The siloxane will act as a volatile component that evaporates upon application to the skin, leaving behind a film of the polymer and API.
- Continue stirring until a homogenous solution is obtained.
- Store the final formulation in a tightly sealed glass vial.

Logical Flow for Topical Formulation Development



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